

Unveiling the Molecular Architecture of Dregeoside Ga1: A Technical Guide

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Compound of Interest

Compound Name: Dregeoside Ga1

Cat. No.: B15591673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **Dregeoside Ga1**, a pregnane glycoside isolated from the medicinal plant *Dregea volubilis*. This document is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Core Compound Characteristics

Dregeoside Ga1 is a complex glycosidic natural product. Its core structure is based on a pregnane steroid aglycone, which is decorated with a specific arrangement of sugar moieties. The precise stereochemistry and linkage of these sugar units are critical to its biological activity.

Property	Value
CAS Number	98665-66-8
Molecular Formula	C ₄₉ H ₈₀ O ₁₇
Molecular Weight	941.149 g/mol
Melting Point	126.5-129 °C
Boiling Point (est.)	904.9 ± 65.0 °C at 760 mmHg
Density (est.)	1.3 ± 0.1 g/cm ³

Chemical Structure

The definitive chemical structure of **Dregeoside Ga1** was elucidated through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) spectroscopy. The structure, as determined by Yoshikawa et al. (1986), is presented below.

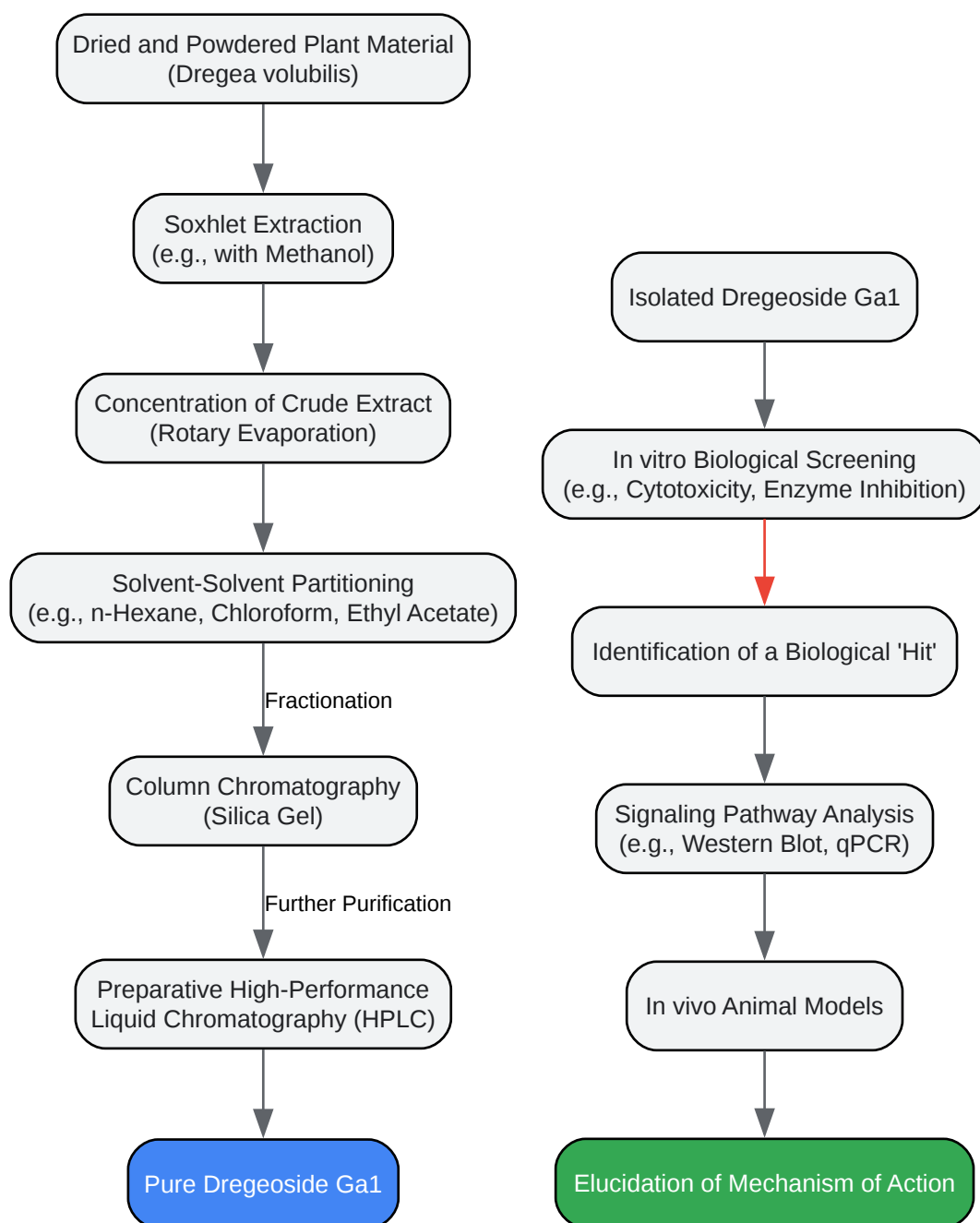
It is important to note that a publicly available, definitive 2D chemical structure diagram of **Dregeoside Ga1** is not readily found in the searched resources. The structural information is primarily derived from spectroscopic data interpretation in the original research publication. The elucidation of the structure relied on detailed analysis of ^1H -NMR and ^{13}C -NMR spectral data to determine the connectivity and stereochemistry of the aglycone and the individual sugar residues, as well as the glycosidic linkages.

Experimental Protocols

The isolation and characterization of **Dregeoside Ga1** involve a multi-step process requiring careful chromatographic separation and spectroscopic analysis. The following is a generalized protocol based on methodologies reported for the isolation of pregnane glycosides from *Dregea volubilis*.

Isolation of Dregeoside Ga1 from Dregea volubilis

A generalized workflow for the isolation of **Dregeoside Ga1** is depicted in the following diagram.



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